

5-(Trifluoromethyl)-1H-indazol-3-amine Hydrochloride Salt: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(Trifluoromethyl)-1H-indazol-3-amine

Cat. No.: B1293762

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **5-(Trifluoromethyl)-1H-indazol-3-amine** hydrochloride salt, a heterocyclic amine of significant interest in medicinal chemistry and drug discovery. This document collates available physicochemical data, outlines detailed experimental protocols for its synthesis and characterization, and explores its potential biological activities and associated signaling pathways.

Core Physicochemical Properties

The hydrochloride salt of **5-(Trifluoromethyl)-1H-indazol-3-amine** is the protonated form of the parent amine, which influences its physical and chemical characteristics, particularly its solubility.

Table 1: Physicochemical Properties of **5-(Trifluoromethyl)-1H-indazol-3-amine** Hydrochloride Salt and its Parent Compound

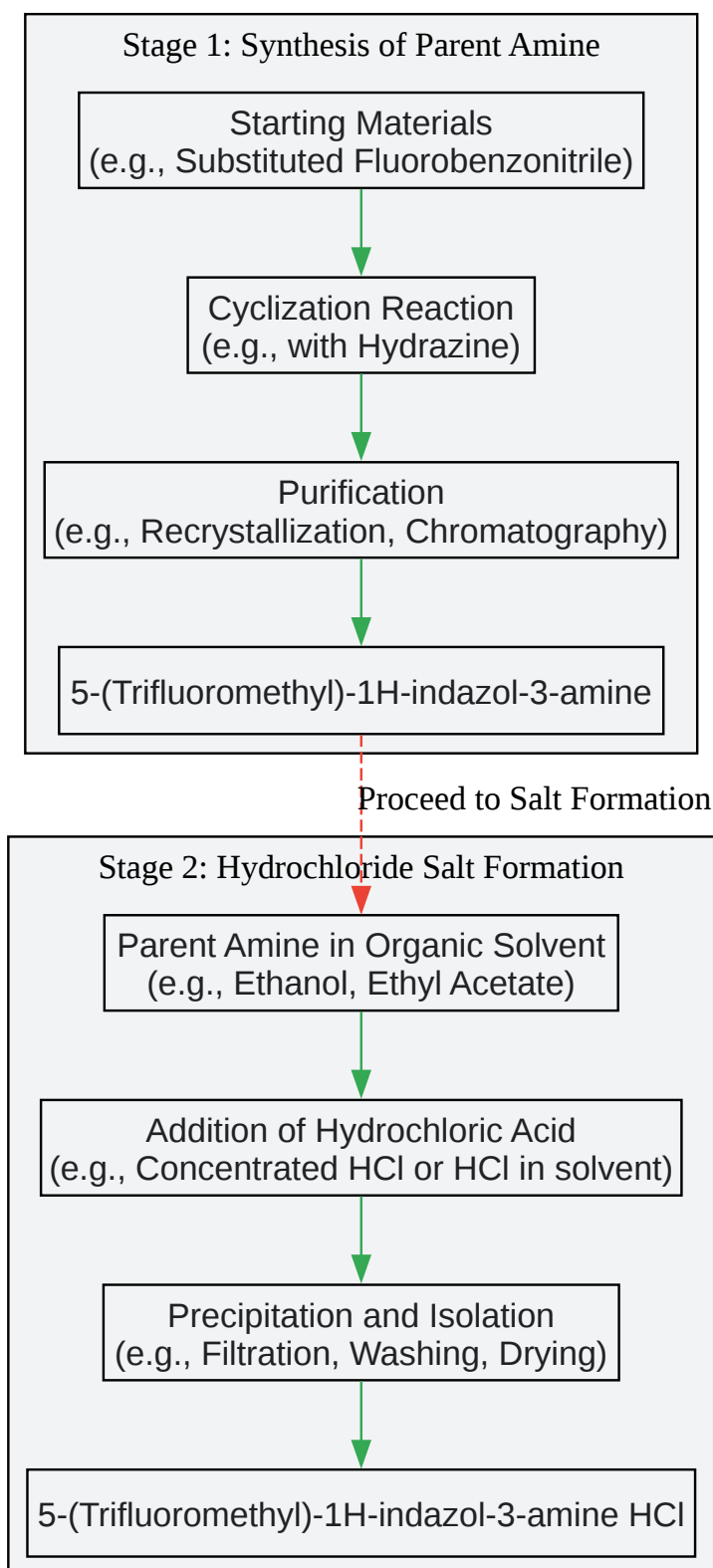
Property	5-(Trifluoromethyl)-1H-indazol-3-amine Hydrochloride Salt	5-(Trifluoromethyl)-1H-indazol-3-amine (Parent Compound)
Molecular Formula	C ₈ H ₇ ClF ₃ N ₃ [1]	C ₈ H ₆ F ₃ N ₃ [2]
Molecular Weight	237.61 g/mol [1]	201.15 g/mol [2]
Appearance	Solid (predicted)	Faint brown crystalline solid[3]
Melting Point	Not available	122-123 °C[3]
Boiling Point	Not available	358.5 °C at 760 mmHg (predicted)[3]
Solubility	Higher aqueous solubility expected compared to the parent amine. Specific data not available.	Data not available, but the trifluoromethyl group suggests increased lipophilicity.[3]
pKa	Not available	Not available
IUPAC Name	5-(trifluoromethyl)-1H-indazol-3-amine;hydrochloride[1]	5-(trifluoromethyl)-1H-indazol-3-amine[2]
CAS Number	2250-54-6[1]	2250-53-5[2]

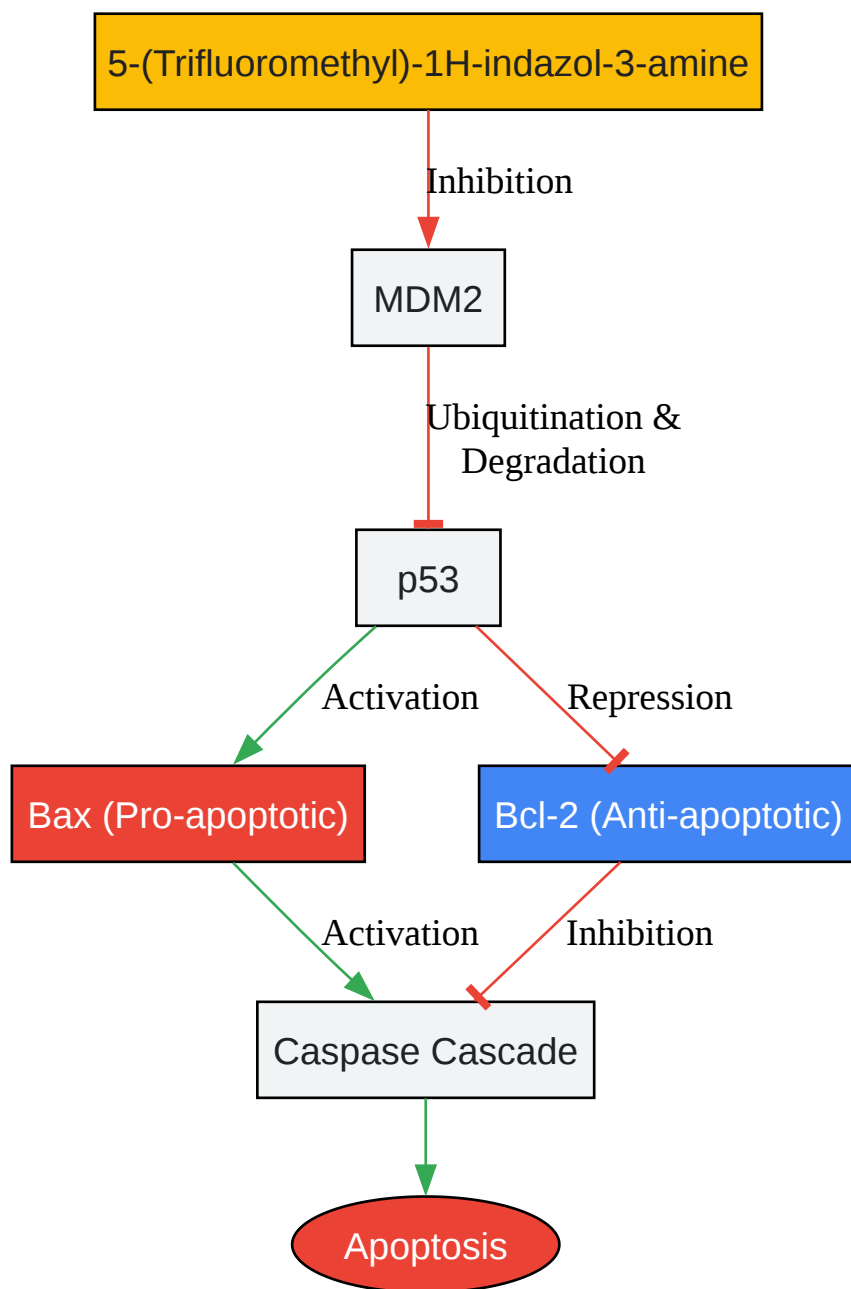
Synthesis and Characterization

While a specific, detailed synthesis protocol for **5-(Trifluoromethyl)-1H-indazol-3-amine** hydrochloride salt is not readily available in the public domain, a generalizable synthetic route can be inferred from methodologies used for analogous compounds. The process typically involves the synthesis of the parent amine followed by salt formation.

General Synthetic Workflow

The synthesis can be conceptualized as a two-stage process: formation of the indazole core and subsequent conversion to the hydrochloride salt.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1H-Indazol-3-amine, 5-(trifluoromethyl)-, monohydrochloride | C₈H₇ClF₃N₃ | CID 133082857 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. CAS 2250-53-5: 5-(Trifluoromethyl)-1H-indazol-3-amine [cymitquimica.com]
- To cite this document: BenchChem. [5-(Trifluoromethyl)-1H-indazol-3-amine Hydrochloride Salt: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293762#5-trifluoromethyl-1h-indazol-3-amine-hydrochloride-salt-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com